

Application Notes and Protocols for CH1055 in Animal Models

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Compound of Interest

Compound Name: CH1055

Cat. No.: B12422057

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Topic: **CH1055** Administration and Dosage for Animal Models

Audience: Researchers, scientists, and drug development professionals.

Introduction

CH1055 is a small-molecule, near-infrared (NIR-II) fluorescent dye with a molecular weight of 970 Da. It is primarily utilized for in vivo imaging in animal models due to its rapid excretion profile and deep tissue penetration capabilities. This document provides detailed application notes and protocols for the administration and dosage of **CH1055** and its variants in animal models for research and preclinical imaging studies.

Data Presentation: Administration and Dosage Summary

The following table summarizes the administration routes and dosages of **CH1055** and its conjugates as reported in various animal model studies.

Compound	Animal Model	Application	Administration Route	Dosage	Reference
CH1055-PEG	BALB/c Mice (8-week-old, male)	Excretion studies	Intravenous	Up to 1.5 mM	[1]
CH1055-PEG	Nude Mice with 4T1 xenograft tumor	Tumor Imaging	Intradermal (near base of tail)	Not specified	[1]
CH1055-affibody	Mice	Tumor Targeting Imaging	Intravenous	60 µg	[1]
PEGylated-CH1055	Mice	Brain Tumor Imaging	Not specified	Not specified	[2]
CH1055-affibody + free affibody	Mice	Blocking dose for tumor targeting	Intravenous (concomitantly)	Not specified	[1]

Experimental Protocols

Protocol 1: In Vivo Near-Infrared Fluorescence (NIRF) Imaging of Tumors

This protocol details the steps for using a **CH1055** conjugate for targeted tumor imaging in a mouse model.

1. Animal Preparation:

- Use appropriate mouse models for the specific cancer type being studied (e.g., nude mice with xenograft tumors).
- All animal experiments should be conducted in accordance with institutional guidelines and approved by the appropriate animal care and use committee.
- If necessary for imaging clarity, shave the area of interest on the animal.

2. Reagent Preparation:

- Prepare the **CH1055** conjugate (e.g., **CH1055**-affibody) solution for injection. The specific formulation may vary, but a common approach involves dissolving the compound in a biocompatible vehicle. For example, a solution might contain 15% (vol/vol) DMSO, 15% (vol/vol) cremophor, and 70% (vol/vol) phosphate-buffered saline (PBS).
- Ensure the final concentration is suitable for the desired dosage.

3. Administration of Imaging Agent:

- For systemic imaging and tumor targeting, the preferred route of administration is intravenous (i.v.) injection.
- Inject the prepared **CH1055**-affibody solution at a dosage of 60 µg per animal.^[1]
- For blocking experiments, a blocking dose consisting of the **CH1055**-affibody conjugate plus an excess of free affibody can be co-administered intravenously.^[1]

4. In Vivo Imaging Procedure:

- Anesthetize the animal before and during the imaging session.
- Use an in vivo imaging system capable of detecting fluorescence in the NIR-II window.
- Acquire images at various time points post-injection to determine the optimal window for tumor-to-background contrast. Reported time points include 1 hour and 6 hours post-injection.^[1]
- For image-guided surgery, imaging can be performed up to 24 hours post-injection.^[1]

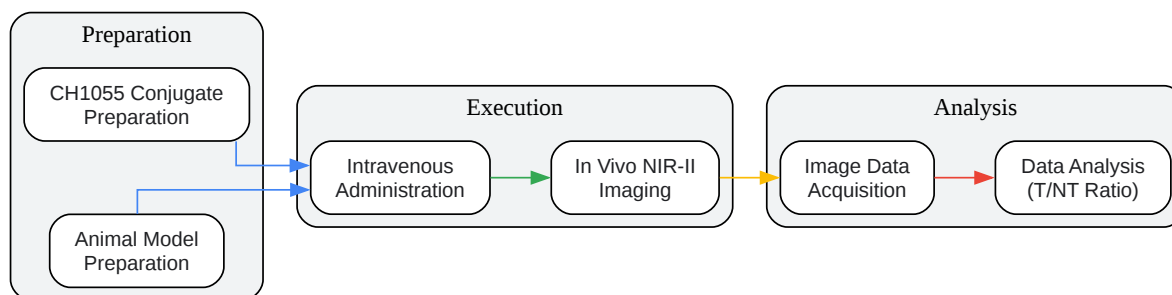
5. Data Analysis:

- Use appropriate software to analyze the acquired fluorescence images.
- Quantify the fluorescence intensity in the tumor region and in a non-tumor (normal tissue) region to calculate the tumor-to-normal tissue (T/NT) ratio.

Visualizations

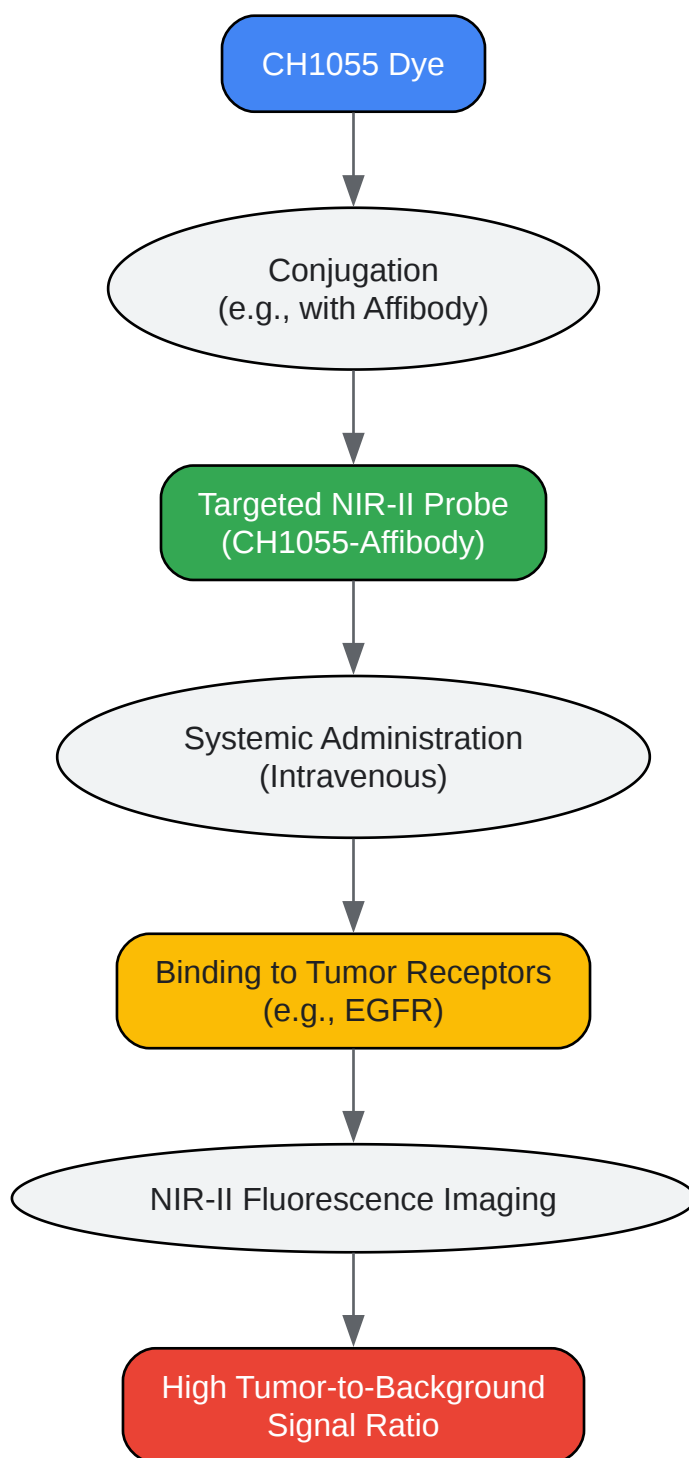
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the experimental workflow for in vivo imaging using **CH1055**.



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Caption: Experimental workflow for in vivo NIR-II imaging with **CH1055**.



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Caption: Logical flow from **CH1055** dye to high-contrast tumor imaging.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. A small-molecule dye for NIR-II imaging - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for CH1055 in Animal Models]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12422057/docs#application-notes-and-protocols-for-ch1055-in-animal-models\]](https://www.benchchem.com/product/b12422057/docs#application-notes-and-protocols-for-ch1055-in-animal-models)

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